

# Technical Guide: Isotopic Purity and Analysis of Probucol-13C3

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## Compound of Interest

Compound Name: Probucol-13C3

Cat. No.: B15555332

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This technical guide provides an in-depth overview of **Probucol-13C3**, a stable isotope-labeled (SIL) analog of the lipid-lowering agent Probucol. Its primary application is as an internal standard for quantitative bioanalysis by mass spectrometry, enabling precise measurement of Probucol in complex matrices such as plasma.<sup>[1]</sup> This document details its isotopic purity, the methodologies for its verification, and its role in analytical workflows.

## Data Presentation: Core Specifications

**Probucol-13C3** is synthesized to incorporate three Carbon-13 atoms in the propyl group, resulting in a mass shift of +3 Da compared to the unlabeled compound.<sup>[2]</sup> This distinct mass difference is fundamental to its function as an internal standard in isotope dilution mass spectrometry assays. The key specifications from leading suppliers are summarized below.

Parameter	Specification	Source(s)
Product Name	Probucol-(propyl-13C3)	[3]
CAS Number	1173019-29-8	[1]
Molecular Formula	$^{13}\text{C}_3\text{C}_{28}\text{H}_{48}\text{O}_2\text{S}_2$	[2]
Molecular Weight	519.82 g/mol	[2]
Isotopic Purity	99 atom % $^{13}\text{C}$	[2][3]
Chemical Purity	≥96-98% (CP)	[2][4][5]
Mass Shift	M+3	
Appearance	White Powder	[2]

## Experimental Protocols: Determination of Isotopic Purity

The isotopic purity of a stable isotope-labeled compound like **Probucol-13C3** is a critical parameter that must be verified to ensure analytical accuracy. High-resolution mass spectrometry (HRMS) is the definitive technique for this purpose.[6][7]

### Objective:

To determine the isotopic enrichment of **Probucol-13C3** and quantify the relative abundance of all isotopic species (isotopologues).

### Methodology: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation:
  - A stock solution of **Probucol-13C3** is prepared in an appropriate organic solvent (e.g., methanol or acetonitrile) to a concentration of approximately 1 µg/mL.
  - The solution is further diluted to a suitable concentration for direct infusion or LC-MS analysis.

- Instrumentation:
  - A high-resolution mass spectrometer, such as an Orbitrap or Time-of-Flight (TOF) instrument, is used.<sup>[6]</sup> These instruments provide the necessary mass accuracy and resolution to distinguish between the desired labeled isotopologue and other species, including the unlabeled (M+0) compound and natural abundance isotopes.
  - Electrospray ionization (ESI) is a common ionization source for this type of analysis.<sup>[6][7]</sup>
- Mass Spectrometry Analysis:
  - The instrument is calibrated to ensure high mass accuracy.
  - The sample is introduced into the mass spectrometer, and full-scan mass spectra are acquired in the mass range encompassing the molecular ions of both unlabeled Probutcol and **Probutcol-13C3**.
  - Data is collected with high resolution (>60,000) to clearly resolve the isotopic cluster of the compound.
- Data Processing and Calculation:
  - The acquired spectrum is analyzed to identify the ion signals corresponding to the unlabeled (M), the desired labeled species (M+3), and other potential isotopologues (e.g., M+1, M+2).
  - The intensity of each isotopologue peak is measured.
  - A crucial step involves correcting the measured intensities for the contribution of natural <sup>13</sup>C abundance in the unlabeled portion of the molecule.<sup>[6][7]</sup>
  - The isotopic purity (enrichment) is calculated using the corrected intensities of the representative isotopolog ions.<sup>[6]</sup> The formula is generally expressed as:

$$\text{Isotopic Purity (\%)} = [\text{Intensity(M+3)} / \Sigma(\text{Intensities of all isotopologues})] \times 100$$

## Visualizations: Workflows and Mechanisms

Diagrams created with Graphviz provide a clear visual representation of complex processes. The following diagrams illustrate a typical analytical workflow using **Probucol-13C3** and the established mechanism of action for Probucol.

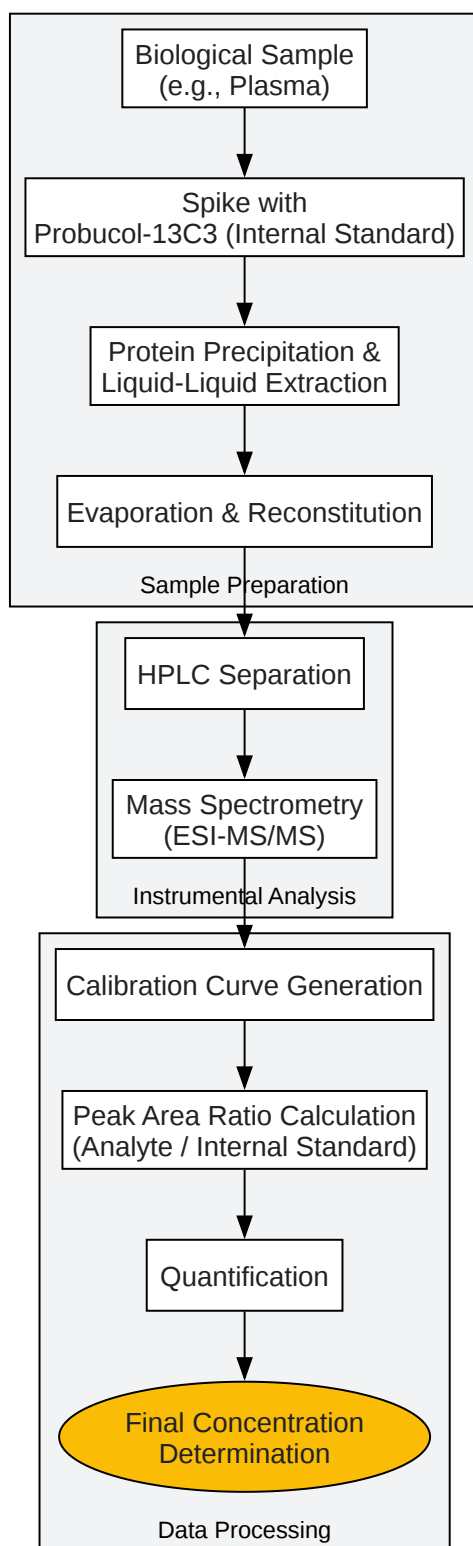


Figure 1: Analytical Workflow for Quantification using Probucol-13C3

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Caption: Figure 1: A typical bioanalytical workflow for quantifying unlabeled Probucol.

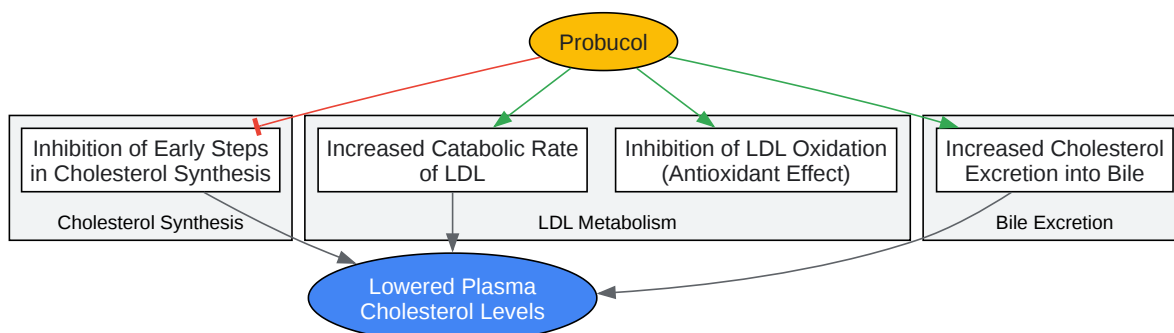


Figure 2: Probuco's Mechanism of Action in Cholesterol Metabolism

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Caption: Figure 2: The multifaceted mechanism of Probuco's lipid-lowering effects.

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